

## Section 1: $\alpha,\alpha'$ -Dichloro-p-xylene (CAS 623-25-6)

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### Compound of Interest

Compound Name: 1,4-Bis(chloromethyl)benzene

Cat. No.: B146612

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Synonyms: **1,4-Bis(chloromethyl)benzene**, p-Xylylene dichloride

$\alpha,\alpha'$ -Dichloro-p-xylene is an organic compound that serves as a key monomer in the synthesis of various polymers, most notably poly(p-phenylene vinylene) (PPV), which has applications in optoelectronics.

## Physical and Chemical Properties

The physical and chemical properties of  $\alpha,\alpha'$ -Dichloro-p-xylene are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Cl <sub>2</sub>	[1]
Molecular Weight	175.06 g/mol	[1]
Appearance	White to light yellow crystalline solid/powder	[1][2]
Melting Point	98-102 °C	[2]
Boiling Point	254 °C	[1][2]
Density	1.417 g/cm <sup>3</sup>	[2]
Solubility	Soluble in methanol (50 mg/mL), acetone, and methylene chloride. It hydrolyzes in water.	[1]
Flash Point	254 °C	[1]
Refractive Index	1.5544 (estimate)	[1]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.	[2]

## Experimental Protocols

### Synthesis of $\alpha,\alpha'$ -Dichloro-p-xylene via Photochemical Chlorination

This protocol describes the synthesis of  $\alpha,\alpha'$ -dichloro-p-xylene from p-xylene through a photochemical chlorination reaction.

Materials:

- p-xylene
- Chlorine gas (Cl<sub>2</sub>)

- Anhydrous solvent (e.g., carbon tetrachloride)
- UV light source (e.g., mercury vapor lamp)
- Reaction vessel with a gas inlet, condenser, and stirrer
- Gas washing bottle with a neutralizing agent (e.g., sodium hydroxide solution)

#### Procedure:

- Set up the reaction apparatus in a well-ventilated fume hood. The reaction vessel should be equipped with a magnetic stirrer, a gas inlet tube extending below the surface of the reaction mixture, a reflux condenser, and a gas outlet connected to a neutralizing trap.
- Charge the reaction vessel with p-xylene and the anhydrous solvent.
- Initiate stirring and begin to irradiate the reaction mixture with the UV light source.
- Slowly bubble chlorine gas through the stirred solution. The reaction is exothermic, and the rate of chlorine addition should be controlled to maintain a steady reaction temperature. The progress of the reaction can be monitored by observing the color change of the reaction mixture and by analyzing aliquots using gas chromatography (GC).
- Continue the chlorination until the desired degree of dichlorination is achieved. Over-chlorination can lead to the formation of  $\alpha,\alpha,\alpha'$ -trichloro-p-xylene and other byproducts.
- Once the reaction is complete, stop the chlorine flow and the UV irradiation.
- Purge the reaction mixture with an inert gas (e.g., nitrogen) to remove any dissolved HCl and unreacted chlorine.
- The crude product can then be purified by recrystallization.

## Purification of $\alpha,\alpha'$ -Dichloro-p-xylene by Recrystallization

#### Materials:

- Crude  $\alpha,\alpha'$ -dichloro-p-xylene
- Benzene (or another suitable solvent like ethanol)
- Erlenmeyer flask
- Heating source (e.g., hot plate)
- Buchner funnel and filter flask
- Filter paper

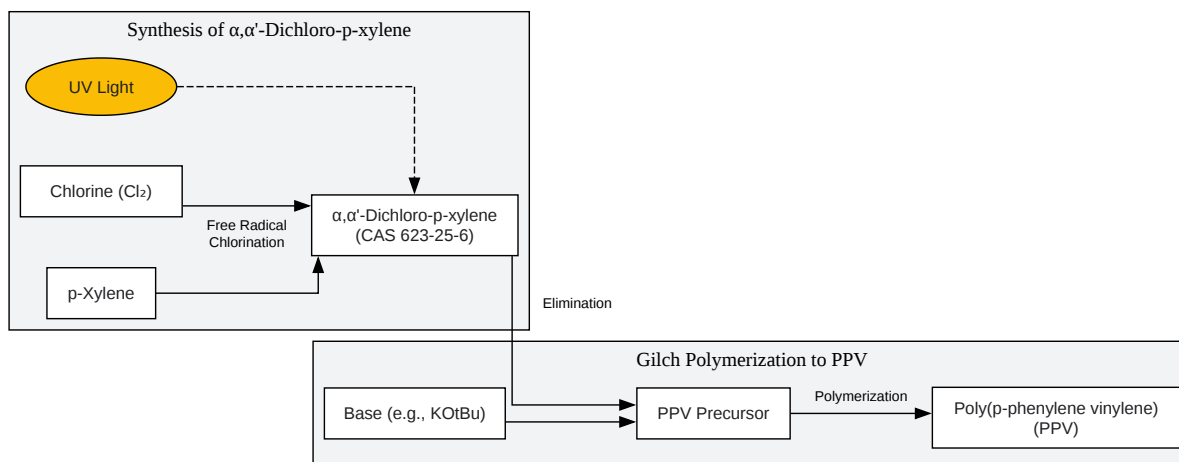
Procedure:

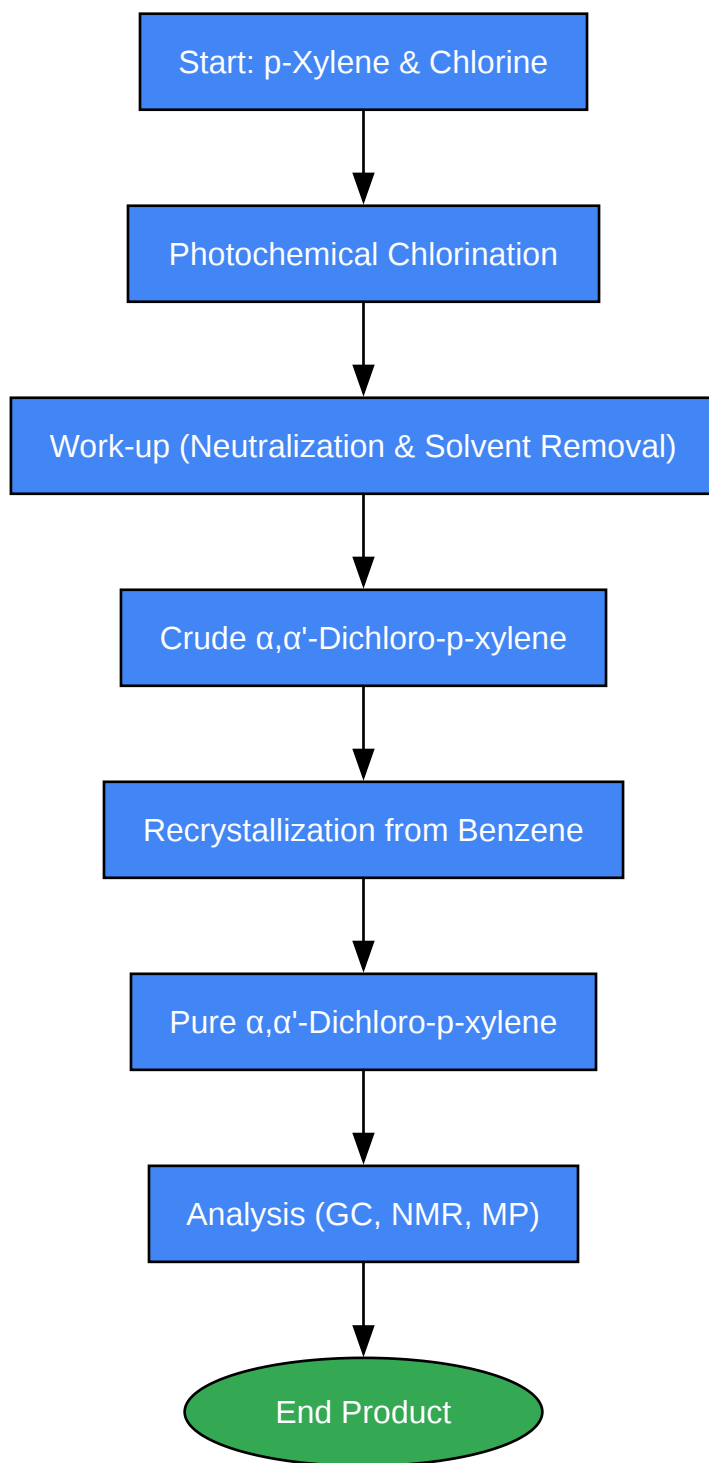
- Transfer the crude  $\alpha,\alpha'$ -dichloro-p-xylene to an Erlenmeyer flask.
- Add a minimal amount of benzene to the flask.
- Gently heat the mixture on a hot plate with stirring until the solid completely dissolves. Add more solvent in small portions if necessary to achieve complete dissolution at the boiling point.
- Once dissolved, remove the flask from the heat and allow it to cool slowly to room temperature.
- As the solution cools, crystals of purified  $\alpha,\alpha'$ -dichloro-p-xylene will form.
- To maximize crystal recovery, the flask can be placed in an ice bath after it has reached room temperature.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Dry the purified crystals under vacuum to remove any residual solvent.<sup>[1]</sup>

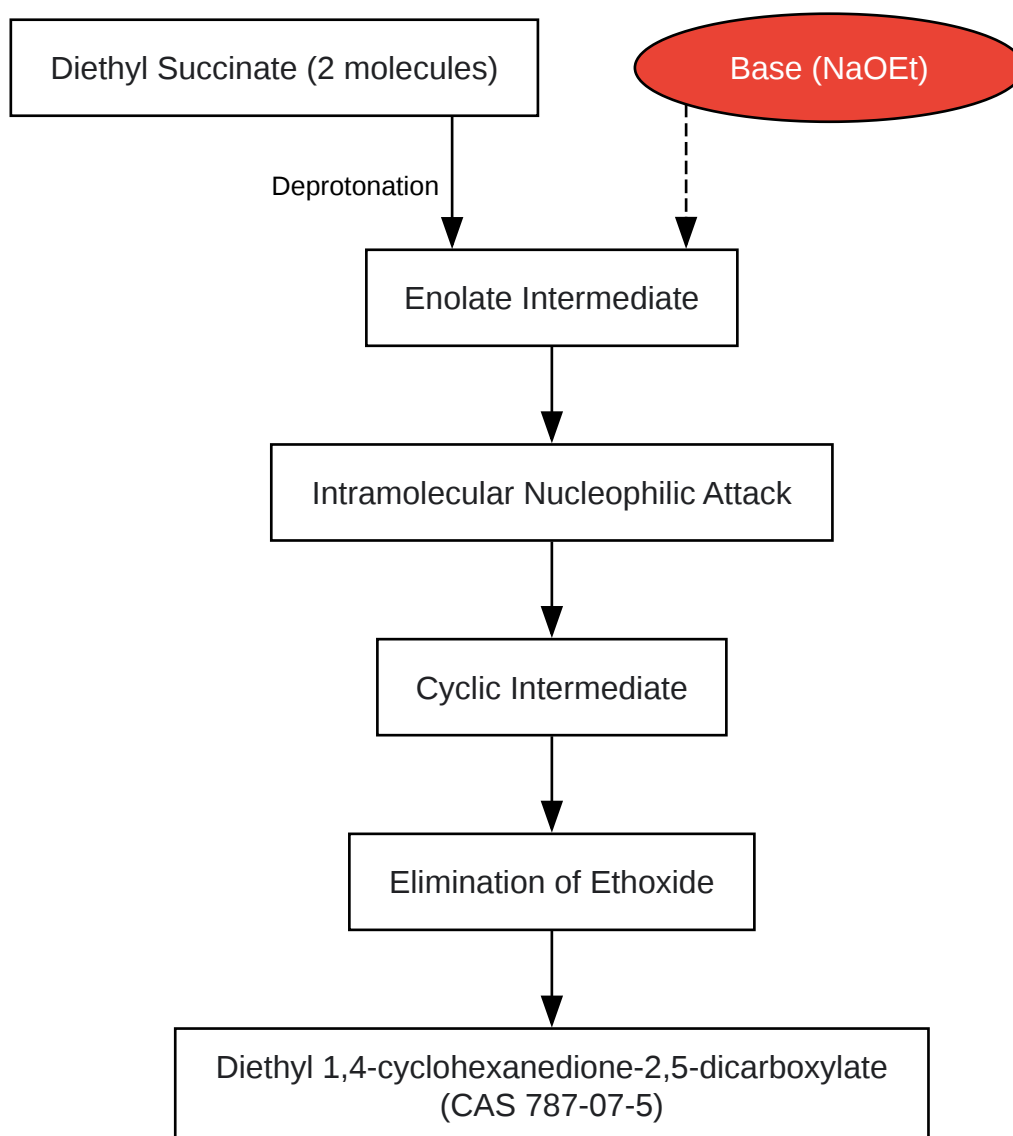
## Signaling Pathways and Logical Relationships

## Synthesis of $\alpha,\alpha'$ -Dichloro-p-xylene and its Polymerization to PPV

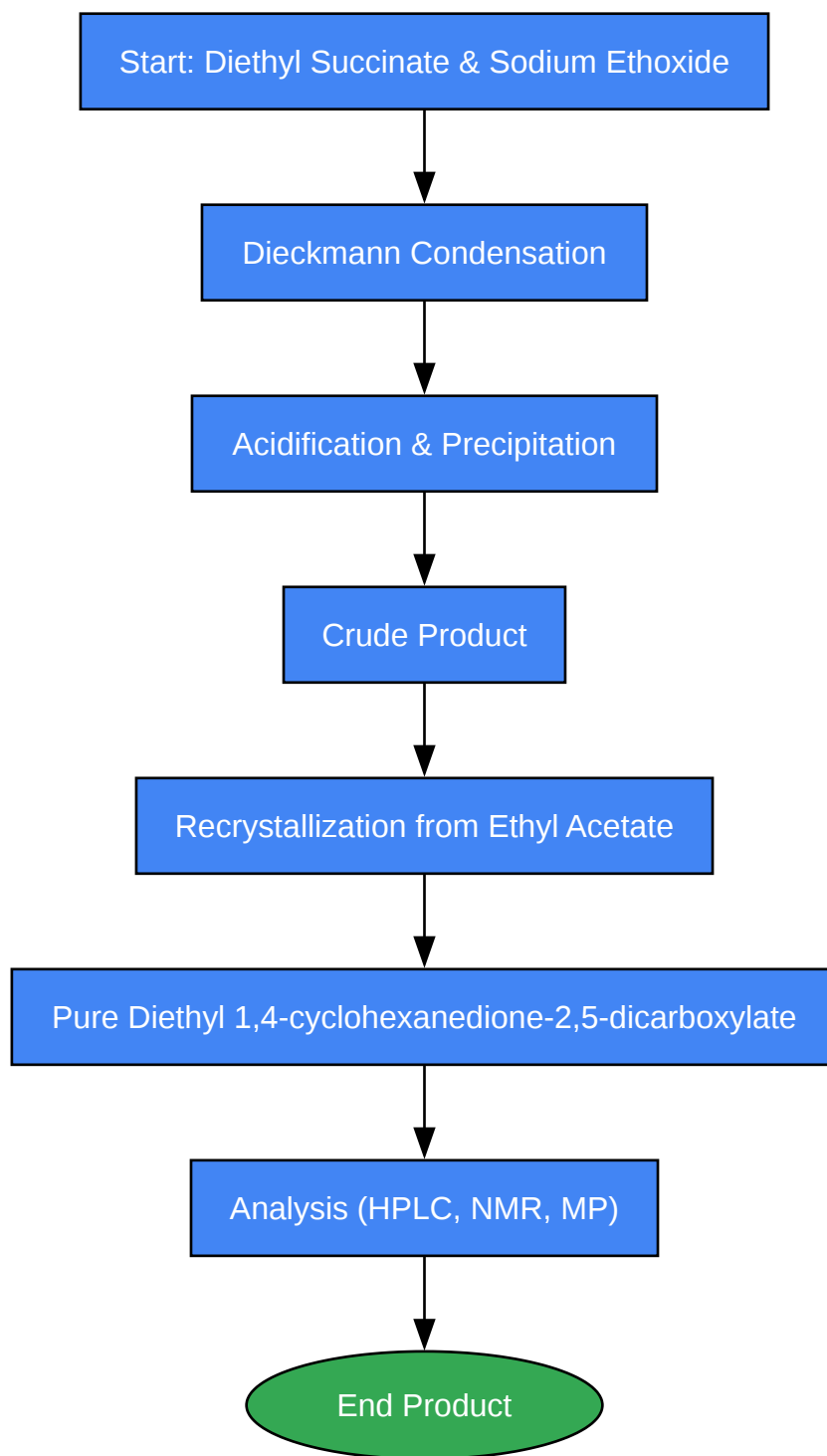
The following diagram illustrates the synthesis of  $\alpha,\alpha'$ -Dichloro-p-xylene from p-xylene and its subsequent use in the synthesis of Poly(p-phenylene vinylene) (PPV) via the Gilch polymerization route.











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## References

- 1. lookchem.com [lookchem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
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